

An In-depth Technical Guide to Acetylene: Chemical Structure, Properties, and Synthetic Applications

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Compound of Interest

Compound Name: *Acetalin-2*

Cat. No.: *B182608*

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Introduction

While a specific compound designated "**Acetalin-2**" is not found in the scientific literature, the query likely pertains to the foundational and highly reactive alkyne, acetylene (systematic name: ethyne). Acetylene is the simplest alkyne, with the chemical formula C_2H_2 . It serves as a critical building block in organic synthesis and has a rich chemistry owing to its carbon-carbon triple bond. This guide provides a comprehensive overview of acetylene's chemical structure, properties, and key applications for researchers, scientists, and professionals in drug development.

Chemical Structure and Bonding

Acetylene is a linear molecule with the structure $H-C\equiv C-H$. The two carbon atoms are sp -hybridized, and the C-C triple bond consists of one strong sigma (σ) bond and two weaker pi (π) bonds.^{[1][2][3]} The C=C bond length is approximately 1.20 Å, and the C-H bond length is about 1.06 Å. All four atoms lie in a straight line, resulting in a bond angle of 180°. ^{[2][3]} The high s-character of the sp -hybridized carbons makes the hydrogen atoms weakly acidic, with a pK_a of about 25.^[1]

Physical and Chemical Properties

Acetylene is a colorless and odorless gas in its pure form; however, commercial grades often have a distinct garlic-like smell due to impurities like phosphine and arsine.[1][4] It is highly flammable and burns with a very hot flame, making it useful in welding and cutting applications.[3] Acetylene is unstable in its pure form, especially under pressure, and can decompose explosively into its constituent elements, hydrogen and carbon.[1][4] For safe handling and storage, it is typically dissolved in a solvent like acetone or dimethylformamide (DMF) within a porous material.[2][3]

Table 1: Physical and Chemical Properties of Acetylene

Property	Value	Reference
Chemical Formula	C ₂ H ₂	[1][2]
Molar Mass	26.038 g/mol	[1][2]
Appearance	Colorless gas	[1][2][4]
Odor	Odorless (pure); garlic-like (commercial grade)	[1][2][4]
Density	1.097 kg/m ³ (at STP)	[5]
Melting Point	-80.8 °C (sublimes)	[1][2]
Boiling Point	-84.7 °C	[5]
Solubility in Water	1.2 g/L at 20 °C	[4]
Acidity (pKa)	25	[1]
Autoignition Temperature	305 °C (581 °F)	[4]

Synthesis of Acetylene

Historically, acetylene was primarily produced by the reaction of calcium carbide with water.[1][6] While this method is still in use, particularly in some regions, the main industrial production of acetylene since the mid-20th century has been through the partial combustion of methane.[1]

Experimental Protocol: Laboratory Synthesis of Acetylene from Calcium Carbide

Objective: To generate acetylene gas through the hydrolysis of calcium carbide.

Materials:

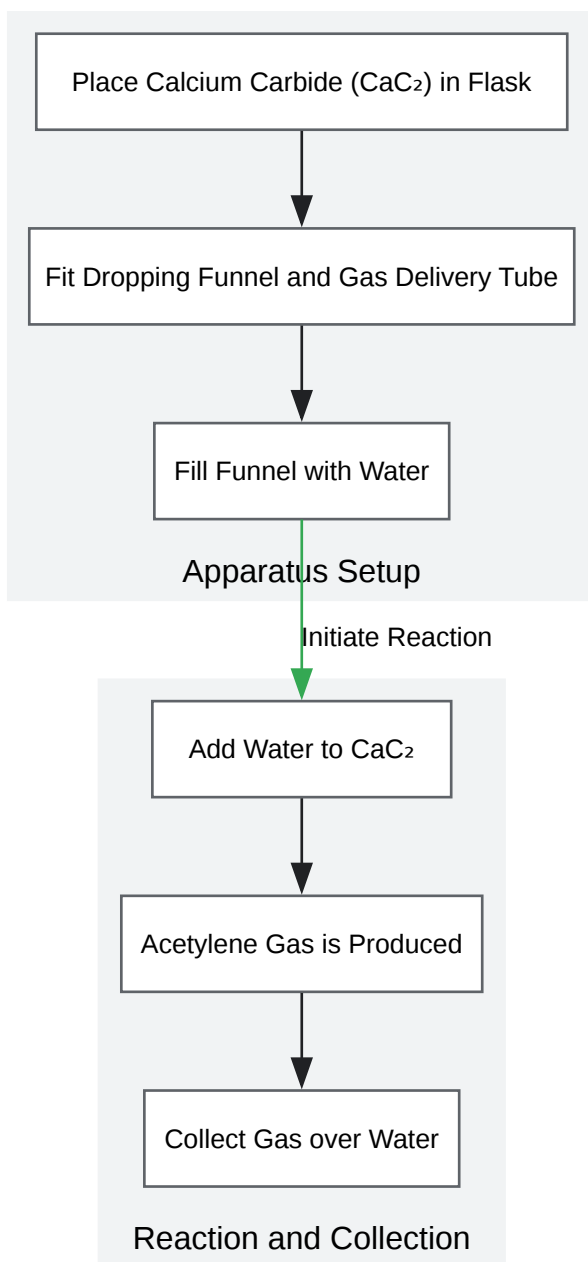
- Calcium carbide (CaC_2) chunks
- Distilled water
- Dropping funnel
- Two-necked round-bottom flask
- Gas delivery tube
- Water trough for gas collection

Procedure:

- Place a few small chunks of calcium carbide into the two-necked round-bottom flask.
- Fit the dropping funnel into one neck of the flask and the gas delivery tube into the other.
- Fill the dropping funnel with distilled water.
- Slowly add water from the dropping funnel onto the calcium carbide. An immediate and vigorous reaction will occur, producing acetylene gas.
- Collect the gas by displacing water in an inverted container within the water trough.
- The reaction is: $\text{CaC}_2(\text{s}) + 2\text{H}_2\text{O}(\text{l}) \rightarrow \text{C}_2\text{H}_2(\text{g}) + \text{Ca}(\text{OH})_2(\text{aq})$ ^[3]

Safety Precautions: This reaction is highly exothermic and produces a flammable gas. The experiment should be conducted in a well-ventilated fume hood, away from any sources of ignition.

Below is a diagram illustrating the laboratory synthesis of acetylene.



Workflow for Laboratory Synthesis of Acetylene

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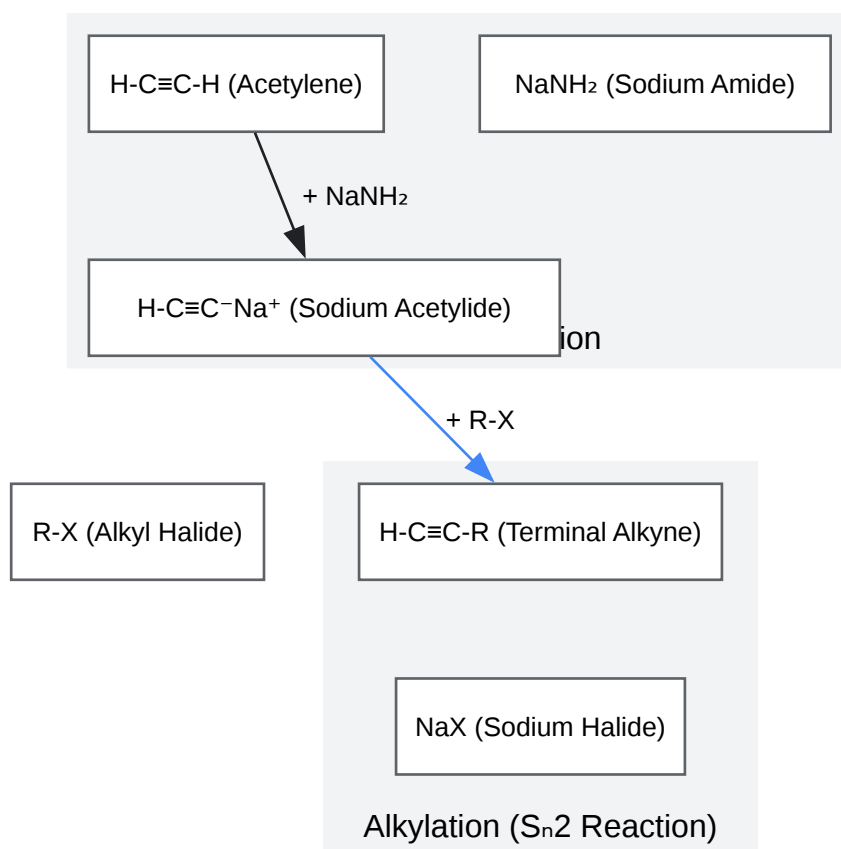
Caption: Workflow for the laboratory synthesis of acetylene from calcium carbide and water.

Key Reactions and Signaling Pathways

Acetylene's reactivity is dominated by its triple bond, making it a versatile substrate for various chemical transformations.

1. **Addition Reactions:** Acetylene readily undergoes addition reactions with halogens, hydrogen halides, and water. For instance, the addition of HBr to acetylene proceeds in two steps to form 1,1-dibromoethane (ethylidene bromide).^[5]
2. **Vinylation:** Acetylene can react with alcohols in the presence of a base to form vinyl ethers.^[6] This reaction is a key industrial process for producing monomers.
3. **Metal Acetylide Formation:** The weakly acidic protons of acetylene can be removed by a strong base (like sodium amide in liquid ammonia) to form a metal acetylide. These acetylides are potent nucleophiles and are widely used in C-C bond-forming reactions.^[7]
4. **Cyclization:** Under high temperatures and in the presence of a catalyst, three molecules of acetylene can cyclize to form benzene.^[3]

Below is a diagram illustrating the formation and alkylation of sodium acetylide, a fundamental reaction in organic synthesis.



Formation and Alkylation of Sodium Acetylide

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Caption: The two-step process of forming a sodium acetylide and its subsequent alkylation to create a new C-C bond.

Biological Relevance and Derivatives

While acetylene itself is not a common biological molecule, the acetylenic group is found in some natural products, such as certain acetogenins isolated from plants, which have shown biological activities like antileishmanial effects.[8] Furthermore, acetylated compounds, such as N-acetylcysteine and N-acetyl-leucine, are used as drugs and have various therapeutic

applications.[9][10] The mechanism of action for some acetylene-containing compounds involves the alkylation and subsequent inactivation of enzymes like cytochrome P450.[4]

Conclusion

Acetylene is a cornerstone of organic chemistry with a diverse range of applications stemming from the high reactivity of its triple bond. Its synthesis, physical properties, and chemical transformations are well-understood, making it an invaluable tool for researchers in various fields, including materials science and drug development. While the term "**Acetalin-2**" does not correspond to a known chemical, the rich chemistry of acetylene and its derivatives offers a vast landscape for scientific exploration and innovation.

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References

- 1. Acetylene - Wikipedia [en.wikipedia.org]
- 2. Acetylene: Properties, Structure, Behaviour [allen.in]
- 3. Acetylene (C₂H₂): Structure, Properties & Uses Explained [vedantu.com]
- 4. Acetylene | C₂H₂ | CID 6326 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. byjus.com [byjus.com]
- 6. Acetylene in Organic Synthesis: Recent Progress and New Uses - PMC [pmc.ncbi.nlm.nih.gov]
- 7. organicreactions.org [organicreactions.org]
- 8. Antileishmanial Effects of Acetylene Acetogenins from Seeds of *Porcelia macrocarpa* (Warm.) R.E. Fries (Annonaceae) and Semisynthetic Derivatives - PMC [pmc.ncbi.nlm.nih.gov]
- 9. youtube.com [youtube.com]
- 10. go.drugbank.com [go.drugbank.com]

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